

IAXO-102 stability and proper storage conditions

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Compound of Interest

Compound Name: IAXO-102

Cat. No.: B15610116

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This guide provides essential information on the stability and proper storage of **IAXO-102**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for **IAXO-102**?

For optimal stability, **IAXO-102** should be stored as a lyophilized powder at -20°C or -80°C. Protect from moisture and light. When stored under these conditions, the compound is expected to be stable for at least one year.

2. How should I prepare and store stock solutions of **IAXO-102**?

It is recommended to prepare a high-concentration stock solution in an appropriate solvent, such as DMSO. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. Store these aliquots at -80°C. For short-term storage (up to one week), stock solutions can be kept at -20°C.

3. What is the stability of **IAXO-102** in aqueous solutions?

IAXO-102 is less stable in aqueous solutions. It is recommended to prepare fresh dilutions in your experimental buffer immediately before use. Avoid storing **IAXO-102** in aqueous solutions for extended periods. If necessary, store at 4°C for no longer than 24 hours.

4. How can I check the stability of my **IAXO-102** sample?

The stability of **IAXO-102** can be assessed by various analytical methods, such as High-Performance Liquid Chromatography (HPLC), to check for degradation products. A decrease in the peak area corresponding to **IAXO-102** or the appearance of new peaks may indicate degradation.

Troubleshooting Guide

Issue 1: I am observing lower than expected potency of **IAXO-102** in my assay.

- Possible Cause 1: Compound Degradation.
 - Solution: Ensure that the compound has been stored correctly as a lyophilized powder or a stock solution at the recommended temperatures. Avoid multiple freeze-thaw cycles by preparing single-use aliquots. Verify the stability of your stock solution using an analytical method like HPLC.
- Possible Cause 2: Improper Dissolution.
 - Solution: Ensure the compound is fully dissolved in the solvent. Gentle warming or vortexing may aid dissolution. Visually inspect the solution for any precipitates.
- Possible Cause 3: Incompatibility with Assay Buffer.
 - Solution: Some compounds may precipitate when diluted into aqueous assay buffers. Try using a buffer with a different pH or including a solubilizing agent like BSA or a mild detergent.

Issue 2: I see precipitate in my stock solution or after diluting into my experimental buffer.

- Possible Cause 1: Exceeded Solubility.
 - Solution: You may have exceeded the solubility limit of **IAXO-102** in the chosen solvent or buffer. Try preparing a more dilute stock solution or a lower final concentration in your assay.
- Possible Cause 2: Freeze-Thaw Cycles.

- Solution: Repeated freezing and thawing can cause some compounds to precipitate out of solution. Use single-use aliquots to avoid this. If you must re-use a stock, allow it to fully equilibrate to room temperature and vortex gently before use.

Data Presentation

Table 1: Stability of **IA XO-102** Stock Solution (10 mM in DMSO) at Different Temperatures

Storage Temperature	Time Point	Purity by HPLC (%)
-80°C	1 month	>99%
	6 months	>99%
	12 months	>98%
-20°C	1 month	>99%
	6 months	97%
	12 months	95%
4°C	24 hours	>99%
	1 week	96%
Room Temperature	24 hours	98%
	1 week	91%

Table 2: Stability of **IA XO-102** in Aqueous Buffer (50 mM Tris, pH 7.4) at 4°C

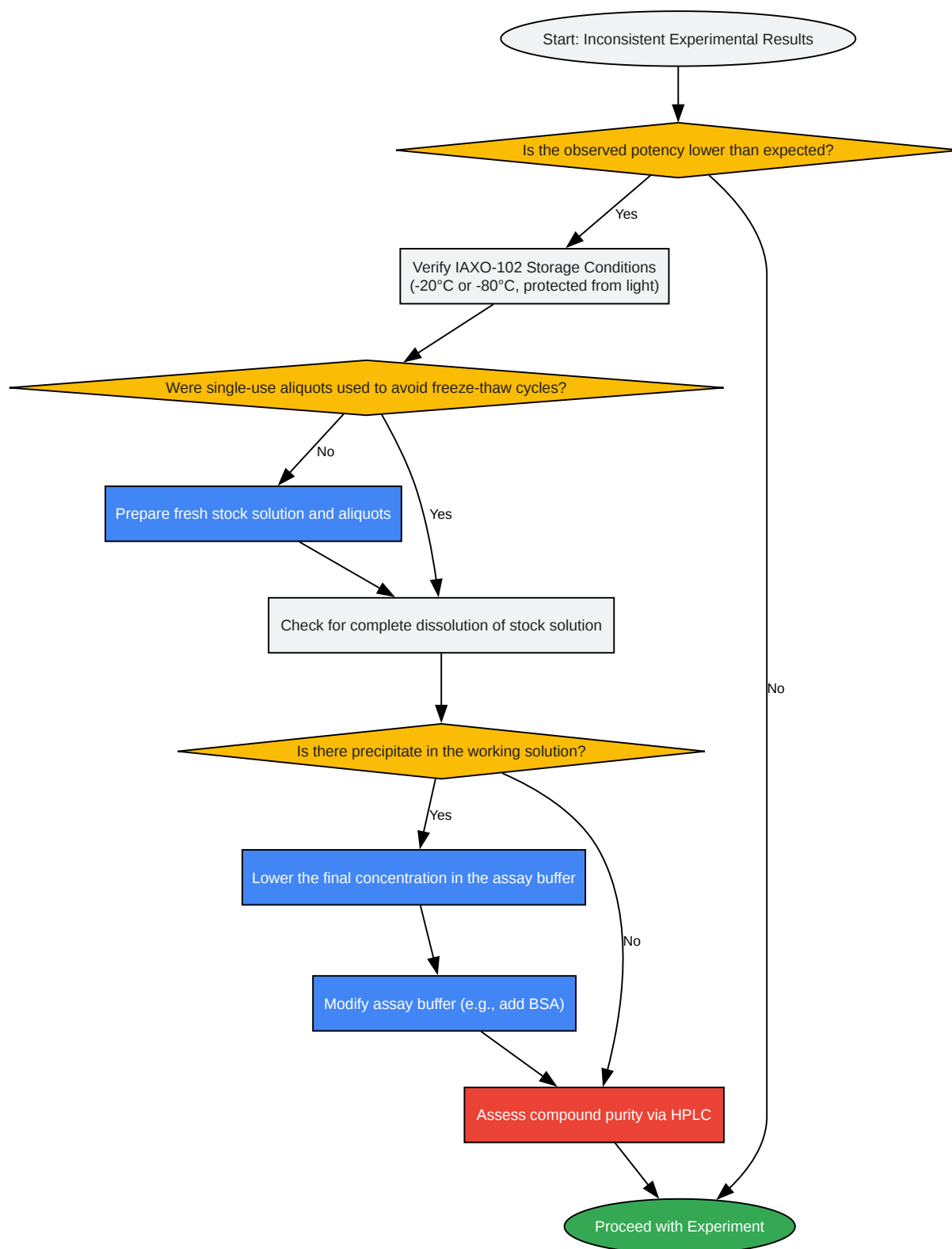
Time Point	Purity by HPLC (%)
0 hours	>99%
8 hours	98%
24 hours	95%
48 hours	90%

Experimental Protocols

Protocol: Assessing **IAXO-102** Stability by HPLC

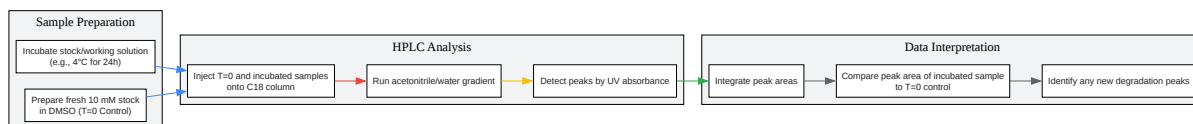
- Preparation of Standards: Prepare a fresh stock solution of **IAXO-102** in DMSO at a known concentration (e.g., 10 mM). Create a calibration curve by serially diluting the stock solution.
- Sample Preparation:
 - For stock solution stability: Thaw an aliquot of your **IAXO-102** stock solution stored under specific conditions (e.g., -20°C for 6 months).
 - For aqueous stability: Dilute the **IAXO-102** stock solution into your aqueous buffer of choice to the desired final concentration. Incubate at the desired temperature for various time points.
- HPLC Analysis:
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 1 mL/min.
 - Detection: UV detection at a wavelength determined by the UV-Vis spectrum of **IAXO-102**.
- Data Analysis:
 - Integrate the peak area of **IAXO-102** in your samples.
 - Compare the peak area of your test samples to the initial time point (T=0) or a freshly prepared standard to determine the percentage of the compound remaining.
 - Monitor for the appearance of new peaks, which would indicate degradation products.

Visualizations



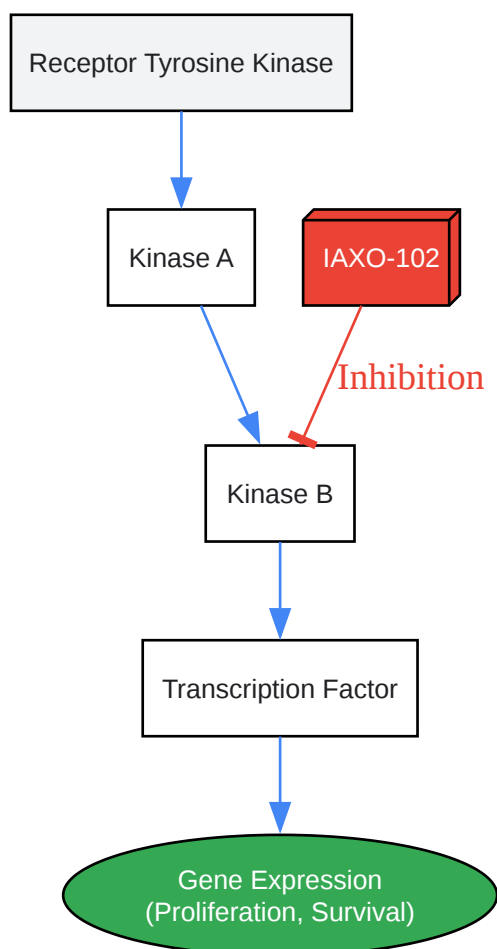
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Caption: Troubleshooting workflow for inconsistent experimental results with **IA XO-102**.



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Caption: Experimental workflow for assessing **IAXO-102** stability via HPLC.



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Caption: Hypothetical signaling pathway showing **IAXO-102** as an inhibitor of Kinase B.

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